

Technical Guide: 5-Bromo-2-chlorobenzoyl Chloride (CAS 21900-52-7)

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Compound of Interest

Compound Name: 2-Bromo-5-chlorobenzoyl chloride

CAS No.: 42860-16-2

Cat. No.: B3031519

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The Halogenated Scaffold for SGLT2 Inhibitor Synthesis

Executive Summary

5-Bromo-2-chlorobenzoyl chloride is a specialized acyl chloride intermediate primarily utilized in the pharmaceutical industry for the synthesis of gliflozins, specifically Dapagliflozin (Farxiga). Its structure features a benzoyl chloride core substituted with a chlorine atom at the ortho position and a bromine atom at the meta position (relative to the acyl group, position 5).

This dual-halogenation pattern is chemically strategic:

- The Acyl Chloride (C-1): Highly reactive electrophile for Friedel-Crafts acylation.
- The Aryl Bromide (C-5): A handle for subsequent lithiation or palladium-catalyzed cross-coupling to attach the glucose moiety.
- The Aryl Chloride (C-2): Provides steric bulk and lipophilicity essential for the pharmacodynamic profile of the final SGLT2 inhibitor.

Physicochemical Profile

Property	Data
CAS Number	21900-52-7
IUPAC Name	5-Bromo-2-chlorobenzoyl chloride
Molecular Formula	C ₇ H ₃ BrCl ₂ O
Molecular Weight	253.91 g/mol
Appearance	Clear to yellowish liquid or low-melting solid (dependent on purity)
Boiling Point	281.4°C (at 760 mmHg)
Density	1.763 g/cm ³
SMILES	<chem>ClC1=C(C(=O)Cl)C=C(Br)C=C1</chem>
Solubility	Soluble in DCM, THF, Toluene; reacts violently with water/alcohols. [2] [3] [4] [5] [6]

Synthetic Utility & Reactivity[\[3\]](#)[\[7\]](#)

The Dapagliflozin Pathway

The primary industrial application of CAS 21900-52-7 is the construction of the aglycone scaffold of Dapagliflozin. The synthesis relies on a highly regioselective Friedel-Crafts Acylation.

Mechanism of Action

The acyl chloride reacts with a Lewis acid (typically Aluminum Chloride, AlCl₃) to generate an acylium ion. This electrophile attacks the electron-rich aromatic ring of phenetole (ethoxybenzene). The para-directing effect of the ethoxy group on phenetole ensures the formation of the 4'-ethoxybenzophenone derivative.

Experimental Protocol: Synthesis of 5-Bromo-2-chloro-4'-ethoxybenzophenone

This protocol is adapted from optimized industrial routes (e.g., WO2004063209).[\[5\]](#)

Reagents:

- 5-Bromo-2-chlorobenzoyl chloride (1.0 equiv)[2][3][7]
- Phenetole (1.0 – 1.2 equiv)
- Aluminum Chloride (AlCl_3) (1.1 – 1.3 equiv)
- Dichloromethane (DCM) (Anhydrous)

Procedure:

- Preparation: In a flame-dried 3-neck flask under nitrogen atmosphere, suspend AlCl_3 in anhydrous DCM. Cool to 0–5°C.[4][8]
- Acyl Chloride Addition: Add 5-Bromo-2-chlorobenzoyl chloride dropwise to the suspension. Stir for 30 minutes to ensure formation of the acylium complex.
- Coupling: Add phenetole dropwise, maintaining the internal temperature below 10°C. The reaction is exothermic.
- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 2–4 hours. Monitor by HPLC or TLC.[9]
- Quench: Pour the reaction mixture slowly into ice-water containing HCl. Caution: Exothermic hydrolysis of excess AlCl_3 .
- Workup: Separate the organic layer.[8] Wash with water, saturated NaHCO_3 , and brine.[8] Dry over Na_2SO_4 and concentrate.
- Purification: Recrystallize from ethanol/heptane to yield the benzophenone intermediate.

Synthesis of the Reagent Itself

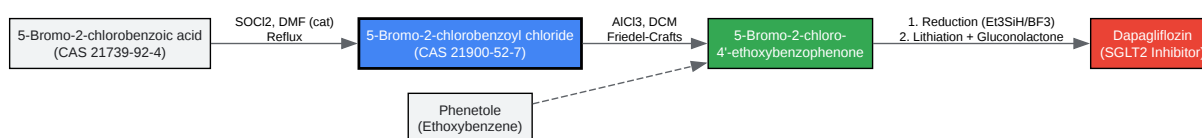
Researchers often synthesize CAS 21900-52-7 in situ from the corresponding benzoic acid to avoid storage degradation.

Protocol:

- Substrate: 5-Bromo-2-chlorobenzoic acid (CAS 21739-92-4).[10]
- Reagent: Thionyl Chloride (SOCl₂) (Excess).
- Catalyst: DMF (Catalytic drops).
- Conditions: Reflux for 2–3 hours until gas evolution (HCl/SO₂) ceases. Remove excess SOCl₂ under vacuum. The crude acid chloride is used directly.[1][11]

Visualizing the Synthetic Pathway

The following diagram illustrates the transformation from the benzoic acid precursor through the acyl chloride to the Dapagliflozin scaffold.



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Caption: Synthetic workflow converting the acid precursor to the Dapagliflozin scaffold via CAS 21900-52-7.

Handling, Stability, and Safety

Stability Concerns[3]

- **Moisture Sensitivity:** Like all acyl chlorides, this compound hydrolyzes rapidly upon contact with moisture to release HCl gas and revert to the benzoic acid. It must be stored under an inert atmosphere (Argon/Nitrogen).
- **Storage:** Store at 2–8°C in tightly sealed containers. If the liquid turns cloudy or develops a white precipitate, it indicates hydrolysis (formation of the acid solid).

Safety Profile (GHS Classification)

- Signal Word:DANGER
- H314: Causes severe skin burns and eye damage.[12]
- H335: May cause respiratory irritation.
- PPE: Wear chemical-resistant gloves (Nitrile/Neoprene), safety goggles, and a face shield. Always handle in a functioning fume hood.

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